

In-Depth Technical Guide: 2-Naphthoymethyl Thiocyanate

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Compound of Interest

Compound Name: 2-Naphthoymethyl thiocyanate

Cat. No.: B095762

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Abstract

This technical guide provides available information on **2-Naphthoymethyl thiocyanate**, including its chemical identifiers. A thorough investigation of scientific literature and chemical databases reveals a significant lack of specific experimental data, quantitative analyses, and detailed protocols for this particular compound. To provide relevant context for researchers interested in this and similar molecules, this document also outlines general synthetic approaches for the broader class of α -keto thiocyanates, to which **2-Naphthoymethyl thiocyanate** belongs.

Chemical Identification

2-Naphthoymethyl thiocyanate is a chemical compound with the following identifiers:

Identifier	Value
CAS Number	19339-62-9
IUPAC Name	(2-naphthalen-2-yl-2-oxoethyl) thiocyanate
Molecular Formula	C13H9NOS
Molecular Weight	227.28 g/mol
Synonyms	2-(2-Naphthyl)-2-oxoethyl thiocyanate, 1-(Naphthalen-2-yl)-2-thiocyanatoethanone

Availability of Technical Data

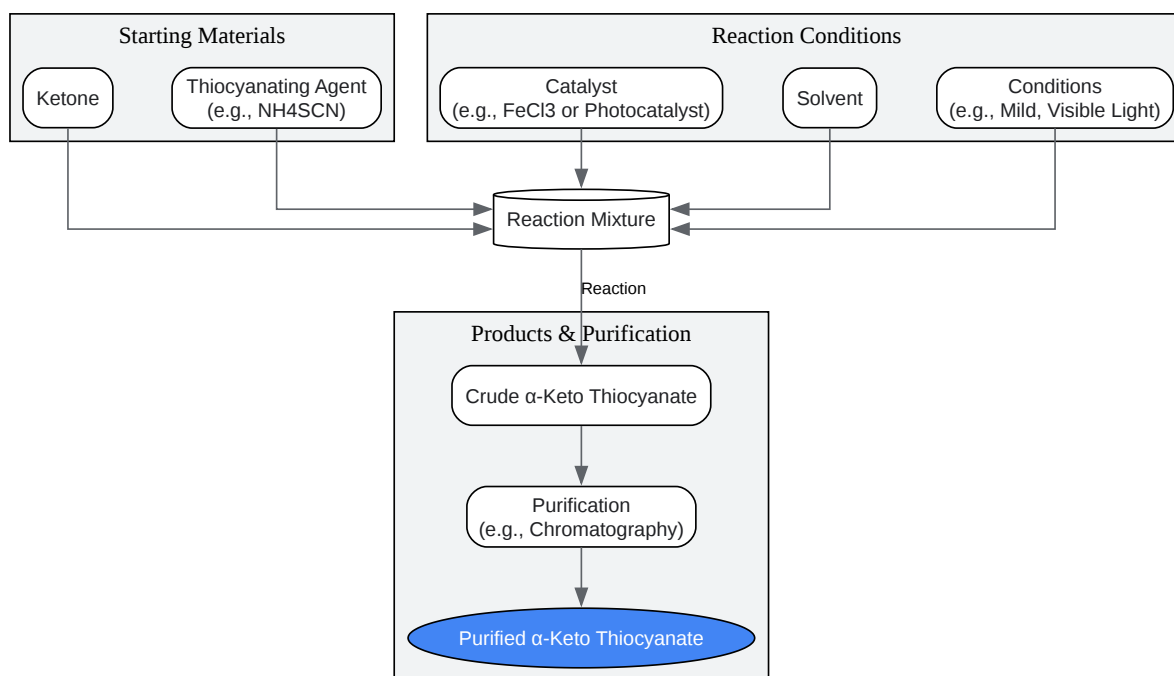
Despite a comprehensive search of scientific databases and literature, no specific experimental studies, quantitative data, or detailed biological activity reports for **2-Naphthoylethyl thiocyanate** were found. The information is primarily limited to listings in chemical supplier catalogs. Consequently, the core requirements for an in-depth technical guide concerning experimental protocols and quantitative data summarization for this specific compound cannot be fulfilled at this time.

General Synthesis of α -Keto Thiocyanates

While specific protocols for **2-Naphthoylethyl thiocyanate** are not available, the broader class of α -keto thiocyanates can be synthesized through various methods. These compounds are valuable intermediates in organic and pharmaceutical chemistry.^[1] A common approach involves the α -thiocyanation of ketones.

One general method is the FeCl₃-mediated α -thiocyanation of ketones, which can produce α -oxo thiocyanates with high selectivity and in very good yields under mild conditions.^[2] Another modern and environmentally friendly approach is the visible-light-mediated decarboxylative functionalization of acrylic acids.^[1] This method uses an inexpensive organic dye as a photocatalyst and dioxygen as both an oxygen and an oxidant source to yield a series of important α -thiocyanate ketones.^{[1][3]}

The following diagram illustrates a generalized workflow for the synthesis of α -keto thiocyanates from ketones, a class of reactions that would include the synthesis of **2-**

Naphthoylmethyl thiocyanate.

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General workflow for the synthesis of α -keto thiocyanates.

Conclusion

While **2-Naphthoylmethyl thiocyanate** is a cataloged chemical compound with established identifiers, there is a notable absence of published research detailing its synthesis, properties, or biological activity. For researchers interested in this molecule, the synthetic routes available for the broader class of α -keto thiocyanates provide a foundational starting point for its potential

preparation. Future research is necessary to elucidate the specific characteristics and potential applications of **2-Naphthoymethyl thiocyanate**.

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